

An In-Depth Technical Guide to 2-(3-Mercaptophenyl)acetic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(3-Mercaptophenyl)acetic acid

Cat. No.: B013651

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-(3-Mercaptophenyl)acetic acid, also known by its IUPAC name 2-(3-sulfanylphenyl)acetic acid, is a bifunctional organic compound featuring both a carboxylic acid and a thiol group attached to a phenyl ring at the meta position.[1] This unique structure makes it a versatile building block in synthetic and medicinal chemistry. The presence of the reactive thiol and carboxylic acid moieties allows for a wide range of chemical modifications, positioning it as a valuable intermediate in the synthesis of more complex molecules and potential therapeutic agents.[2] This guide provides a comprehensive overview of its chemical identity, properties, synthesis, and potential applications, with a focus on its relevance to researchers in drug development.

Chemical Identity and Properties

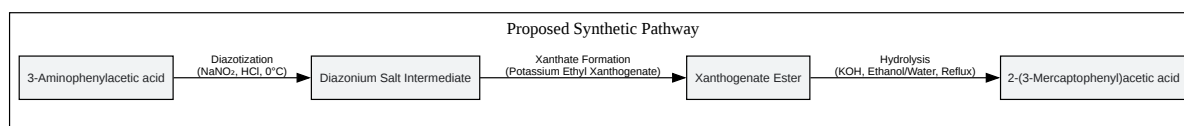
A clear definition of a compound's properties is fundamental for its application in research and development. The key identifiers and physicochemical properties of **2-(3-Mercaptophenyl)acetic acid** are summarized below.

Property	Value	Source
IUPAC Name	2-(3-sulfanylphenyl)acetic acid	[1]
CAS Number	63271-86-3	[1][3]
Molecular Formula	C ₈ H ₈ O ₂ S	[1][3]
Molecular Weight	168.21 g/mol	[1][3]
Synonyms	3-Mercaptophenylacetic Acid, (3-mercaptophenyl)acetic acid, 2-(3-thiolphenyl)acetic acid, Benzeneacetic acid, 3-mercapto-	[3]
Appearance	Solid	
Purity	≥98% (Commercially available)	[3]
SMILES	<chem>C1=CC(=CC(=C1)S)CC(=O)O</chem>	[3]
InChIKey	BIPWQAXQJQOPHM-UHFFFAOYSA-N	[1]
Topological Polar Surface Area (TPSA)	37.3 Å ²	[3]
logP	1.6024	[3]
Hydrogen Bond Donors	2	[3]
Hydrogen Bond Acceptors	2	[3]
Rotatable Bonds	2	[3]

Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **2-(3-Mercaptophenyl)acetic acid** is not readily available in the reviewed literature, a well-documented procedure for its isomer, 4-mercaptophenylacetic acid, provides a viable synthetic strategy that can likely be adapted. The synthesis of the 4-mercapto isomer involves a multi-step process starting from 4-aminophenylacetic acid.[4]

A plausible synthetic workflow for **2-(3-Mercaptophenyl)acetic acid**, based on the synthesis of its isomer, is proposed below.



[Click to download full resolution via product page](#)

Caption: Proposed synthesis of **2-(3-Mercaptophenyl)acetic acid**.

Experimental Protocol (Adapted from the synthesis of 4-mercaptophenylacetic acid)[4]

Step 1: Diazotization of 3-Aminophenylacetic Acid

- A solution of sodium nitrite in water is added dropwise at 0°C to a stirred suspension of 3-aminophenylacetic acid in aqueous hydrochloric acid.
- The reaction mixture is stirred at the same temperature for an additional 45 minutes to ensure complete formation of the diazonium salt.

Step 2: Formation of the Xanthogenate Ester

- The cold diazonium salt solution is then added dropwise at room temperature to a solution of potassium ethyl xanthogenate in aqueous sodium hydroxide.
- The mixture is heated to approximately 45°C until the evolution of nitrogen gas ceases.
- After cooling, the pH is adjusted to 1 with concentrated hydrochloric acid, and the resulting xanthogenate ester is extracted with an organic solvent like ether.

Step 3: Hydrolysis to **2-(3-Mercaptophenyl)acetic Acid**

- The solvent is removed from the extract, and the crude ester is dissolved in ethanol.
- A solution of potassium hydroxide in water is added, and the mixture is refluxed for several hours (e.g., 20 hours).
- A significant portion of the ethanol is removed by distillation under reduced pressure.
- The remaining aqueous phase is cooled, acidified with concentrated hydrochloric acid, and extracted with ether.
- The ether extract is dried over a drying agent (e.g., sodium sulfate), and the solvent is evaporated to yield the crude **2-(3-Mercaptophenyl)acetic acid**, which can be further purified by recrystallization.

Applications in Research and Drug Development

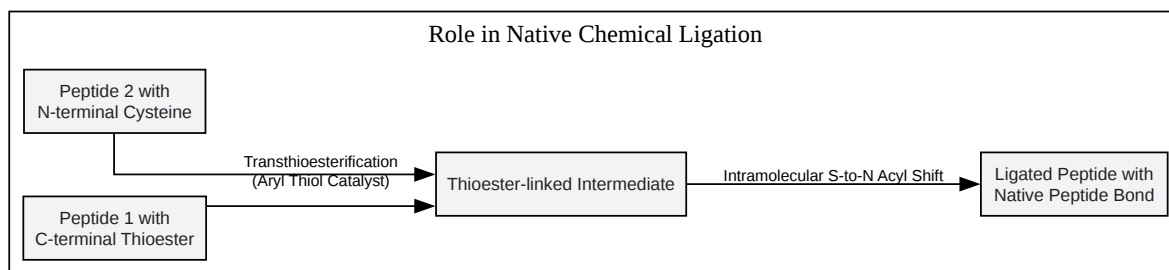
The unique bifunctionality of **2-(3-Mercaptophenyl)acetic acid** makes it a compound of interest for various applications in chemical biology and drug discovery.

Versatile Synthetic Building Block

The thiol and carboxylic acid groups can be selectively modified to introduce a variety of functionalities, making this compound a versatile scaffold for constructing complex molecular architectures.^[2] These resulting structures are often explored for their potential biological activities or unique photophysical properties.^[2]

Native Chemical Ligation

Derivatives of mercaptophenylacetic acid are utilized in native chemical ligation (NCL), a powerful technique for the total chemical synthesis of large peptides and proteins.^[2] The thiol group can act as a catalyst in these reactions. For instance, the isomer 4-mercaptophenylacetic acid (MPAA) is a well-known catalyst for NCL.^[5]



[Click to download full resolution via product page](#)

Caption: General workflow of Native Chemical Ligation.

Potential as an Enzyme Inhibitor

The aryl thioether carboxylic acid scaffold is present in numerous biologically active compounds.[2] Notably, derivatives of mercaptoacetic and mercaptophenylacetic acids have been explored as inhibitors of metallo- β -lactamases, which are enzymes responsible for bacterial resistance to β -lactam antibiotics.[2] While no specific enzyme inhibition data for **2-(3-Mercaptophenyl)acetic acid** has been found, its structural similarity to known inhibitors suggests it could be a valuable starting point for the design of novel enzyme inhibitors.

Signaling Pathway Interactions

Currently, there is no direct evidence in the scientific literature linking **2-(3-Mercaptophenyl)acetic acid** to specific signaling pathways. However, the broader class of phenylacetic acids has been studied in various biological contexts. For researchers interested in exploring the potential biological effects of this compound, investigating its impact on pathways known to be modulated by related small molecules could be a fruitful area of research.

Conclusion

2-(3-Mercaptophenyl)acetic acid is a readily accessible bifunctional molecule with significant potential as a building block in synthetic and medicinal chemistry. While specific biological data for this compound is currently limited, its structural motifs are present in molecules with known

biological activities, particularly as enzyme inhibitors. The detailed synthetic protocol for its isomer provides a clear path for its laboratory-scale production. Further research into the biological activities and potential signaling pathway interactions of **2-(3-Mercaptophenyl)acetic acid** and its derivatives is warranted and could lead to the discovery of novel therapeutic agents or chemical probes.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-(3-Mercaptophenyl)acetic acid | C₈H₈O₂S | CID 3543156 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-(3-Mercaptophenyl)acetic acid | 63271-86-3 | Benchchem [benchchem.com]
- 3. chemscene.com [chemscene.com]
- 4. Synthesis routes of 4-Mercaptophenylacetic acid [benchchem.com]
- 5. Electrostatic Assistance of 4-Mercaptophenylacetic Acid-Catalyzed Native Chemical Ligation - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-Depth Technical Guide to 2-(3-Mercaptophenyl)acetic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b013651#iupac-name-and-synonyms-for-2-3-mercaptophenyl-acetic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com